

Ac-Phe-NH2 vs. Ac-Phe: A Comparative Guide to Peptide Uptake Inhibition

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Compound of Interest

Compound Name: **Ac-Phe-NH2**

Cat. No.: **B1665451**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of N-acetyl-L-phenylalanine amide (**Ac-Phe-NH2**) and N-acetyl-L-phenylalanine (Ac-Phe) as inhibitors of peptide uptake, focusing on their interaction with the intestinal peptide transporter PEPT1. The information presented herein is supported by experimental data to facilitate informed decisions in research and drug development.

Executive Summary

Experimental evidence demonstrates that Ac-Phe is a significantly more potent inhibitor of the peptide transporter PEPT1 than **Ac-Phe-NH2**. The presence of a free carboxyl group on Ac-Phe, as opposed to the amide group on **Ac-Phe-NH2**, appears to be crucial for effective binding and inhibition of the transporter. This guide will delve into the quantitative data, experimental methodologies, and the underlying transport mechanism.

Quantitative Data Comparison

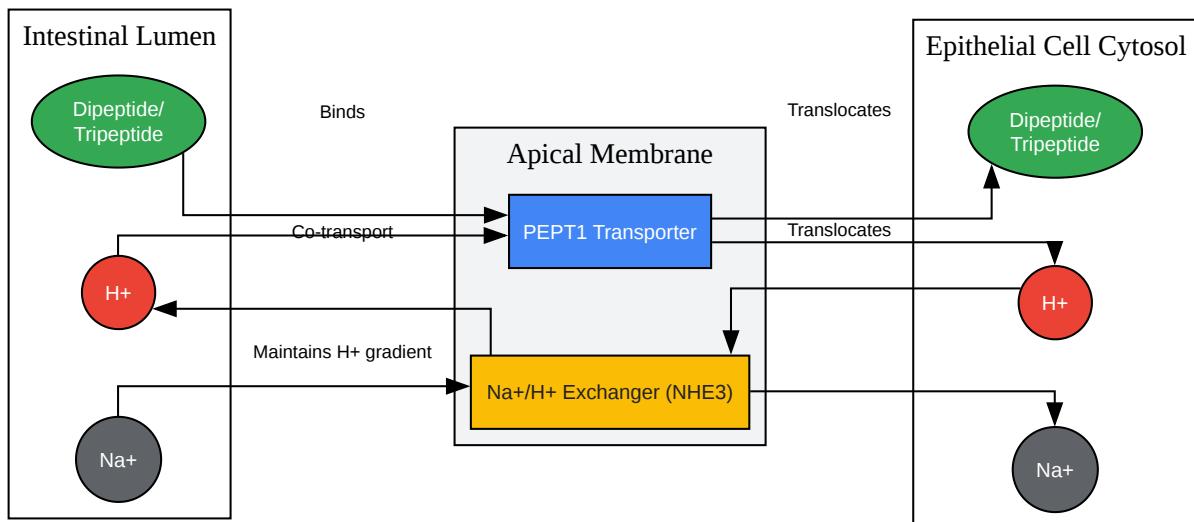
The inhibitory efficacy of Ac-Phe and **Ac-Phe-NH2** on PEPT1-mediated peptide uptake was determined by assessing their respective inhibition constants (K_i). A lower K_i value indicates a higher binding affinity and more potent inhibition.

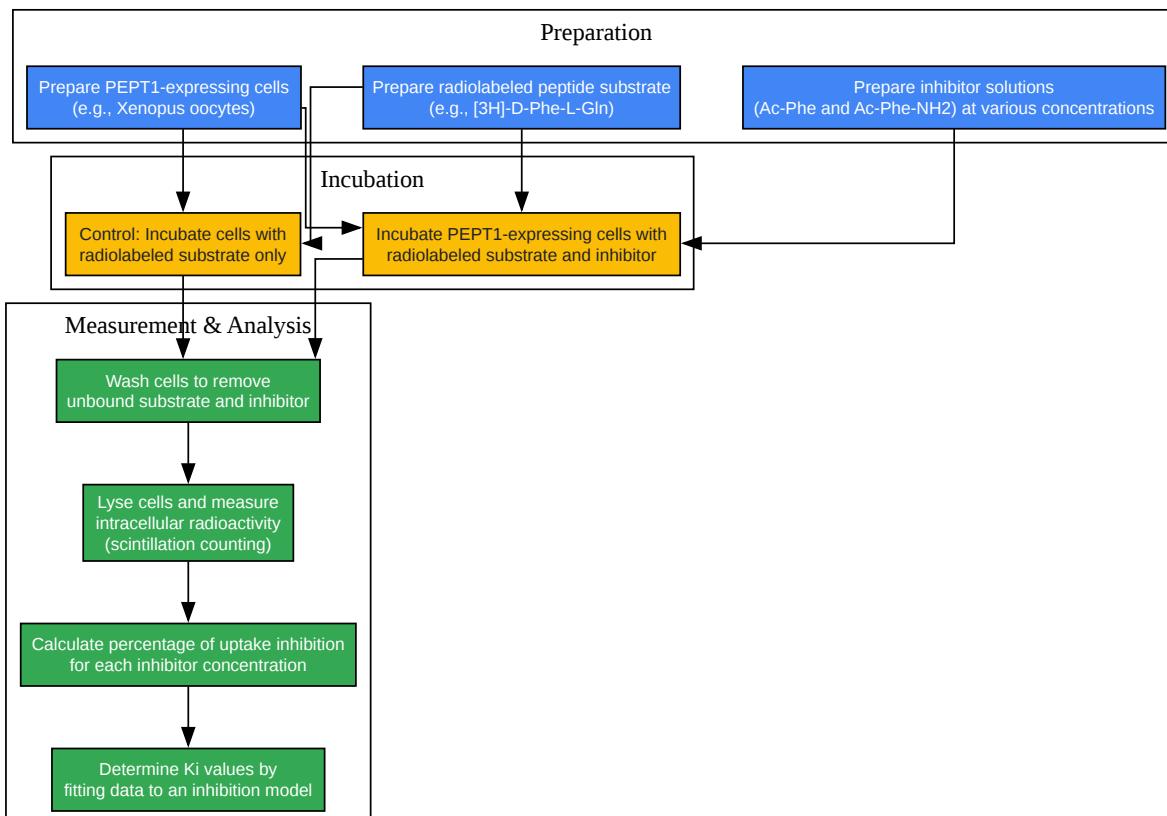
Compound	Chemical Structure	Inhibition Constant (K _I) for PEPT1 [mM]	Inhibitory Potency
Ac-Phe	CH ₃ -CO-NH-CH(CH ₂ -C ₆ H ₅)-COOH	1.81 ± 0.37[1]	Effective Inhibitor
Ac-Phe-NH ₂	CH ₃ -CO-NH-CH(CH ₂ -C ₆ H ₅)-CO-NH ₂	16.8 ± 5.64[1]	Very Weak Inhibitor

The data clearly indicates that Ac-Phe is approximately 9.3 times more potent as a PEPT1 inhibitor than **Ac-Phe-NH₂**.

Signaling Pathway and Transport Mechanism

The peptide transporter PEPT1 facilitates the uptake of di- and tripeptides from the intestinal lumen into epithelial cells. This process is an active transport mechanism driven by a proton gradient.





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References

- 1. researchgate.net [researchgate.net]
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